

The Multifaceted Biological Activities of Liensinine: A Technical Guide

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Compound of Interest

Compound Name: *Liensinine Perchlorate*

Cat. No.: *B2448105*

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Abstract

Liensinine, a prominent bisbenzylisoquinoline alkaloid isolated from the seed embryo of *Nelumbo nucifera* (the lotus plant), has emerged as a molecule of significant interest in pharmacological research. Exhibiting a diverse range of biological activities, liensinine presents a compelling case for its potential as a therapeutic agent in a variety of disease contexts. This technical guide provides an in-depth overview of the core biological functions of liensinine, with a focus on its anti-cancer, anti-arrhythmic, anti-hypertensive, anti-viral, and anti-obesity properties. Detailed experimental protocols for key assays, quantitative data summaries, and visualizations of implicated signaling pathways are presented to facilitate further research and drug development efforts.

Anti-Cancer Activities

Liensinine has demonstrated notable anti-proliferative and pro-apoptotic effects across a spectrum of cancer cell lines. Its mechanisms of action are multifaceted, involving the induction of reactive oxygen species (ROS), modulation of critical signaling pathways, and inhibition of autophagy.

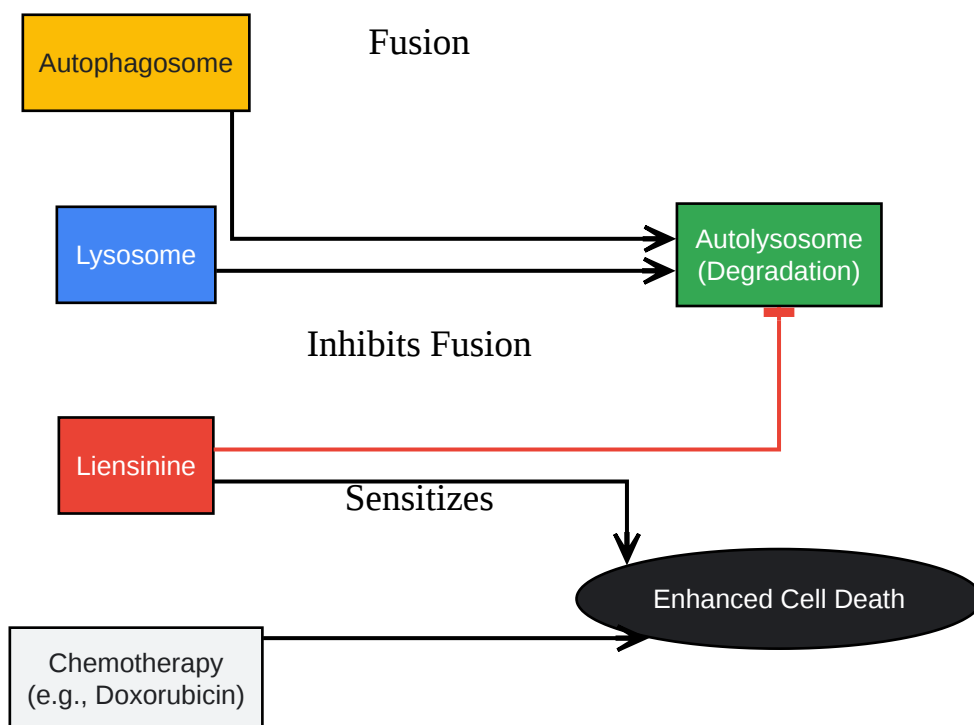
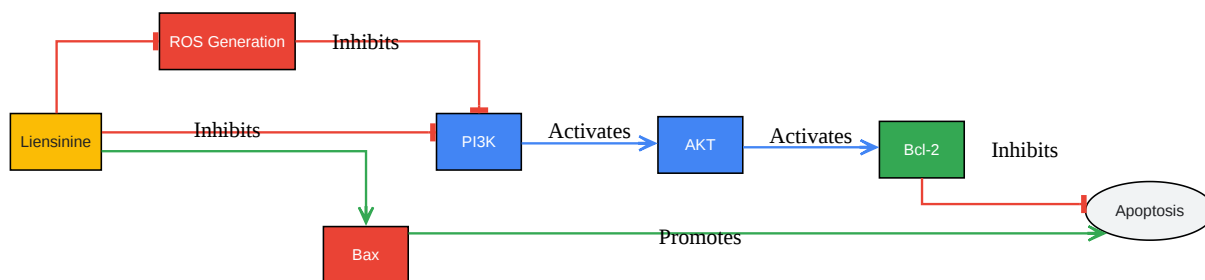
Quantitative Data on Anti-Cancer Effects

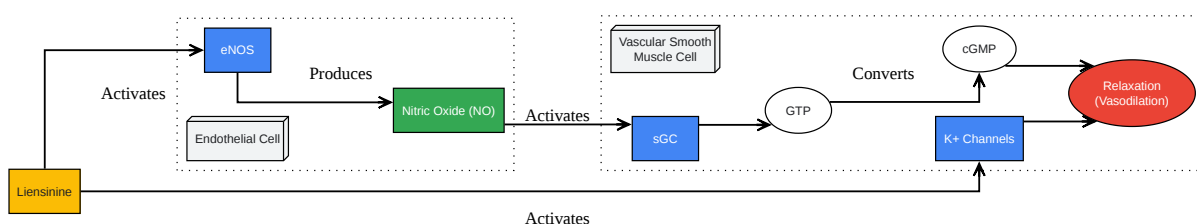
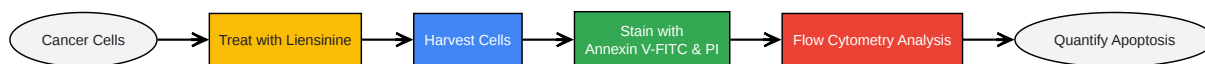
Cell Line	Cancer Type	Effect	Metric	Value	Citation
BGC823	Gastric Cancer	Inhibition of proliferation	IC50 (48h)	Not explicitly stated, but significant inhibition at 40, 60, 80 μ M	[1]
SGC7901	Gastric Cancer	Inhibition of proliferation	IC50 (48h)	Not explicitly stated, but significant inhibition at 40, 60, 80 μ M	[1]
MDA-MB-231	Breast Cancer	Sensitization to Doxorubicin	-	20 μ M Liensinine cotreatment significantly decreased viability	[2]
MCF-7	Breast Cancer	Sensitization to Doxorubicin	-	20 μ M Liensinine cotreatment significantly decreased viability	[2]
A549	Non-small-cell lung cancer	Inhibition of proliferation	-	Concentration-dependent toxic effects	[3]
H520	Non-small-cell lung cancer	Inhibition of proliferation	-	Concentration-dependent toxic effects	[3]
SPC-A1	Non-small-cell lung cancer	Inhibition of proliferation	-	Concentration-dependent toxic effects	[3]

HUH7	Hepatocellular Carcinoma	Inhibition of viability	-	Significant dose-dependent reduction (tested up to 40 μ M)	[4]
Hep1-6	Hepatocellular Carcinoma	Inhibition of viability	-	Significant dose-dependent reduction (tested up to 40 μ M)	[4]

Signaling Pathways in Anti-Cancer Activity

In gastric cancer cells, liensinine induces apoptosis by increasing the generation of reactive oxygen species (ROS) and inhibiting the PI3K/AKT signaling pathway.[\[1\]](#)[\[5\]](#) This leads to the upregulation of pro-apoptotic proteins like Bax and downregulation of anti-apoptotic proteins like Bcl-2.[\[1\]](#)





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